

Application Notes and Protocols for Improving Suspension Rheology with Disperbyk-160

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperbyk 160

Cat. No.: B1167488

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing Disperbyk-160, a high molecular weight wetting and dispersing additive, to optimize the rheological properties of suspensions. The information is tailored for applications in research, scientific studies, and pharmaceutical drug development where precise control over suspension behavior is critical.

Introduction to Disperbyk-160

Disperbyk-160 is a solution of a high molecular weight block copolymer with pigment-affinic groups, designed for solvent-borne systems.[1] In the context of pharmaceutical and scientific suspensions, the "pigments" can be considered analogous to the active pharmaceutical ingredient (API) or other solid particles being suspended. Its primary function is to wet and disperse solid particles within a liquid medium, preventing flocculation and ensuring long-term stability.[2] By effectively stabilizing the dispersed particles, Disperbyk-160 significantly reduces the viscosity of the suspension, allowing for higher solids loading and improved handling and application characteristics.[1][3]

Mechanism of Action

The efficacy of Disperbyk-160 in improving rheological properties stems from its molecular structure and its interaction with the solid particles and the surrounding medium. The additive functions through a two-part mechanism:

- **Wetting:** The additive lowers the interfacial tension between the solid particles and the liquid vehicle, facilitating the displacement of air from the particle surface and ensuring complete wetting.
- **Dispersion and Stabilization:** Disperbyk-160 adsorbs onto the surface of the solid particles via its pigment-affinic anchor groups. The polymeric chains extend into the solvent, creating a steric barrier that prevents the close approach of other particles. This steric stabilization mechanism is crucial in preventing flocculation, which is a primary cause of increased viscosity and poor suspension stability.[2] Additionally, it can provide a uniform electrical charge to the particle surfaces, further preventing agglomeration through electrostatic repulsion.[1]

The net result of this wetting and dispersing action is a well-deflocculated, stable suspension with a significantly lower viscosity and improved flow properties.

Application Guidelines

Disperbyk-160 is particularly effective in solvent-based systems. The optimal dosage of Disperbyk-160 is dependent on the specific properties of the solid particles, particularly their surface area and chemical nature.

Recommended Dosage:

As a starting point for formulation development, the following dosage recommendations, calculated on the weight of the solid particles, can be used:

Particle Type	Recommended Dosage (% on solids)
Inorganic Particles	10 - 15%
Organic Particles	30 - 90%
Carbon Black	70 - 140%

Incorporation:

For optimal performance, Disperbyk-160 should be added to the liquid vehicle and mixed thoroughly before the addition of the solid particles. This ensures that the additive is readily

available to wet and disperse the particles as they are introduced into the system.

Data Presentation: Illustrative Example of Rheological Improvement

The following table presents hypothetical but realistic data illustrating the expected impact of Disperbyk-160 on the rheological properties of a model suspension. This data is for illustrative purposes to demonstrate the potential benefits of using the additive.

Formulation	Disperbyk-160 Concentration (% on solids)	Viscosity at 10 s ⁻¹ (mPa·s)	Viscosity at 100 s ⁻¹ (mPa·s)	Yield Stress (Pa)	Sedimentation Height after 24h (%)
Control	0%	1500	800	15	85
Test 1	10%	800	450	8	95
Test 2	15%	500	250	4	98
Test 3	20%	450	220	3	99

Disclaimer: The data presented in this table is for illustrative purposes only and does not represent actual experimental results for a specific formulation. The actual performance of Disperbyk-160 will vary depending on the specific components of the suspension.

Experimental Protocols

The following protocols provide a framework for evaluating the effectiveness of Disperbyk-160 in improving the rheological properties of a model suspension.

Materials and Equipment

- Solid Phase: Active Pharmaceutical Ingredient (API) or model solid particles.
- Liquid Phase: A suitable solvent or solvent blend.

- Wetting and Dispersing Additive: Disperbyk-160.
- Equipment:
 - Analytical balance
 - High-shear mixer or overhead stirrer
 - Rotational rheometer with appropriate geometry (e.g., cone-plate or parallel-plate)
 - Graduated cylinders for sedimentation studies
 - Beakers and other standard laboratory glassware

Suspension Preparation

- Preparation of the Liquid Phase: In a beaker, combine the solvent(s) and Disperbyk-160 at the desired concentration.
- Dispersion of the Solid Phase: While stirring the liquid phase with a high-shear mixer at a moderate speed, slowly add the pre-weighed solid particles.
- Homogenization: Continue mixing at high speed for a predetermined time (e.g., 30 minutes) to ensure complete dispersion and homogenization of the suspension.
- Control Sample: Prepare a control suspension following the same procedure but without the addition of Disperbyk-160.
- Equilibration: Allow the suspensions to equilibrate at a controlled temperature (e.g., 25°C) for at least one hour before conducting rheological measurements.

Rheological Characterization

- Instrument Setup: Set up the rotational rheometer with the appropriate geometry and ensure it is calibrated.
- Sample Loading: Carefully load the suspension onto the rheometer, ensuring no air bubbles are trapped.

- Measurement Protocol:
 - Perform a pre-shear at a high shear rate (e.g., 100 s^{-1}) for 60 seconds to break down any temporary structures.
 - Allow the sample to rest for 120 seconds.
 - Perform a shear rate ramp from a low shear rate (e.g., 0.1 s^{-1}) to a high shear rate (e.g., 200 s^{-1}) over a defined period (e.g., 180 seconds).
 - Record the viscosity and shear stress as a function of the shear rate.
- Data Analysis: Plot the viscosity versus shear rate and shear stress versus shear rate to determine the flow behavior of the suspension.
- Instrument Setup: Use a controlled stress ramp or an oscillatory amplitude sweep method on the rheometer.
- Measurement Protocol (Controlled Stress Ramp):
 - Apply a gradually increasing stress to the sample from a very low value (e.g., 0.01 Pa) to a value high enough to induce flow.
 - Record the resulting strain.
- Data Analysis: The yield stress is the stress at which the material transitions from solid-like to liquid-like behavior, often identified as the point where there is a significant increase in strain with a small increase in stress.

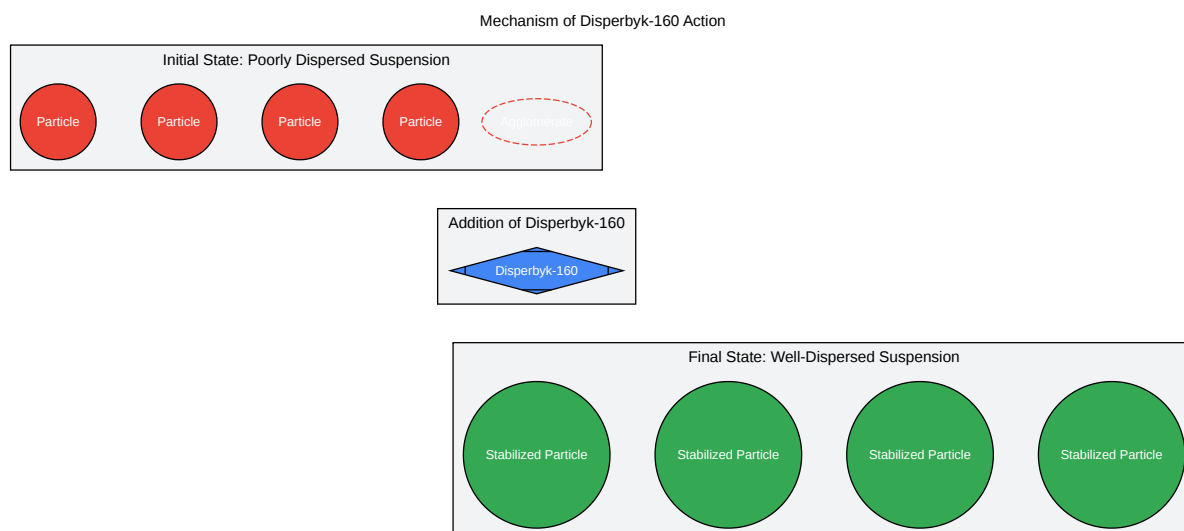
Sedimentation Analysis

- Sample Preparation: Pour a defined volume (e.g., 100 mL) of the control and test suspensions into separate graduated cylinders.
- Measurement: At regular time intervals (e.g., 1, 4, 8, and 24 hours), record the height of the sediment at the bottom of the cylinder.

- Data Analysis: Calculate the sedimentation volume (F) as the ratio of the final sediment height (Hu) to the initial height of the suspension (Ho): $F = H_u / H_o$. A higher F value indicates better suspension stability.

Visualizations

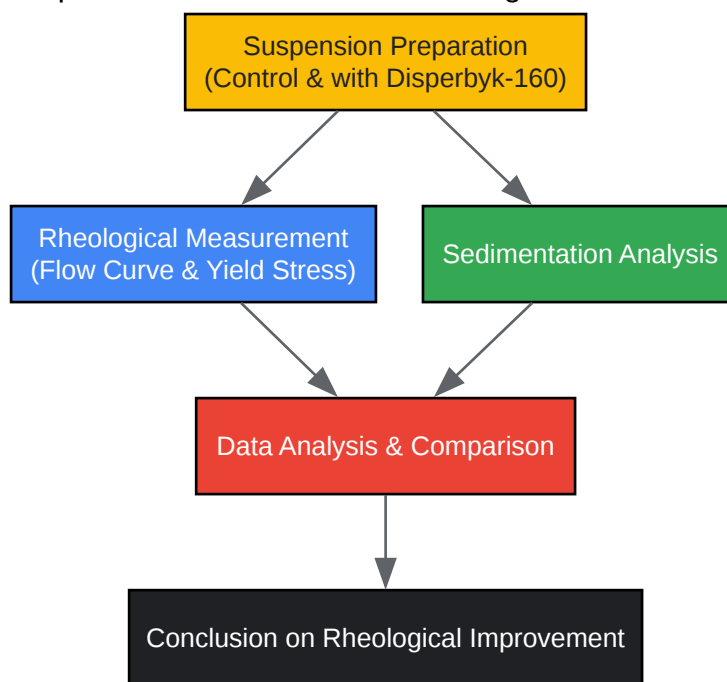
The following diagrams illustrate the mechanism of action of Disperbyk-160 and the experimental workflow for evaluating its performance.



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Caption: Mechanism of Disperbyk-160 in stabilizing suspended particles.

Experimental Workflow for Rheological Evaluation



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Caption: Workflow for evaluating the impact of Disperbyk-160 on suspension properties.

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- To cite this document: BenchChem. [Application Notes and Protocols for Improving Suspension Rheology with Disperbyk-160]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1167488#how-to-use-disperbyk-160-to-improve-rheological-properties-of-suspensions\]](https://www.benchchem.com/product/b1167488#how-to-use-disperbyk-160-to-improve-rheological-properties-of-suspensions)

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